

Technical Guide: Nisoldipine-d7 Molecular Weight and Characterization

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Compound of Interest

Compound Name: Nisoldipine-d7

Cat. No.: B562971

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This technical guide provides an in-depth overview of the molecular weight of **Nisoldipine-d7**, its relationship to the parent compound Nisoldipine, and the experimental methodologies used for its determination. This document is intended for researchers, scientists, and professionals in the field of drug development and analytical chemistry.

Core Compound Data

Nisoldipine is a dihydropyridine calcium channel blocker used to treat hypertension.^{[1][2]}

Nisoldipine-d7 is a deuterated analog of Nisoldipine, commonly used as an internal standard in pharmacokinetic studies and other quantitative bioanalytical methods. The incorporation of seven deuterium atoms increases the molecular weight of the compound, allowing for its differentiation from the non-labeled drug in mass spectrometry-based assays.

Quantitative Data Summary

The following table summarizes the key molecular properties of Nisoldipine and its deuterated form, **Nisoldipine-d7**.

Compound	Molecular Formula	Molecular Weight (g/mol)
Nisoldipine	C ₂₀ H ₂₄ N ₂ O ₆	388.41 ^{[3][4]}
Nisoldipine-d7	C ₂₀ H ₁₇ D ₇ N ₂ O ₆	~395.46 (Calculated)

Note: The molecular weight of **Nisoldipine-d7** is calculated based on the substitution of seven hydrogen atoms with deuterium atoms.

Experimental Protocols

The determination of the molecular weight of small molecules like **Nisoldipine-d7** is typically achieved with high accuracy using mass spectrometry.^{[5][6]} The following is a generalized protocol for molecular weight determination using Electrospray Ionization Mass Spectrometry (ESI-MS).

Protocol: Molecular Weight Determination by ESI-MS

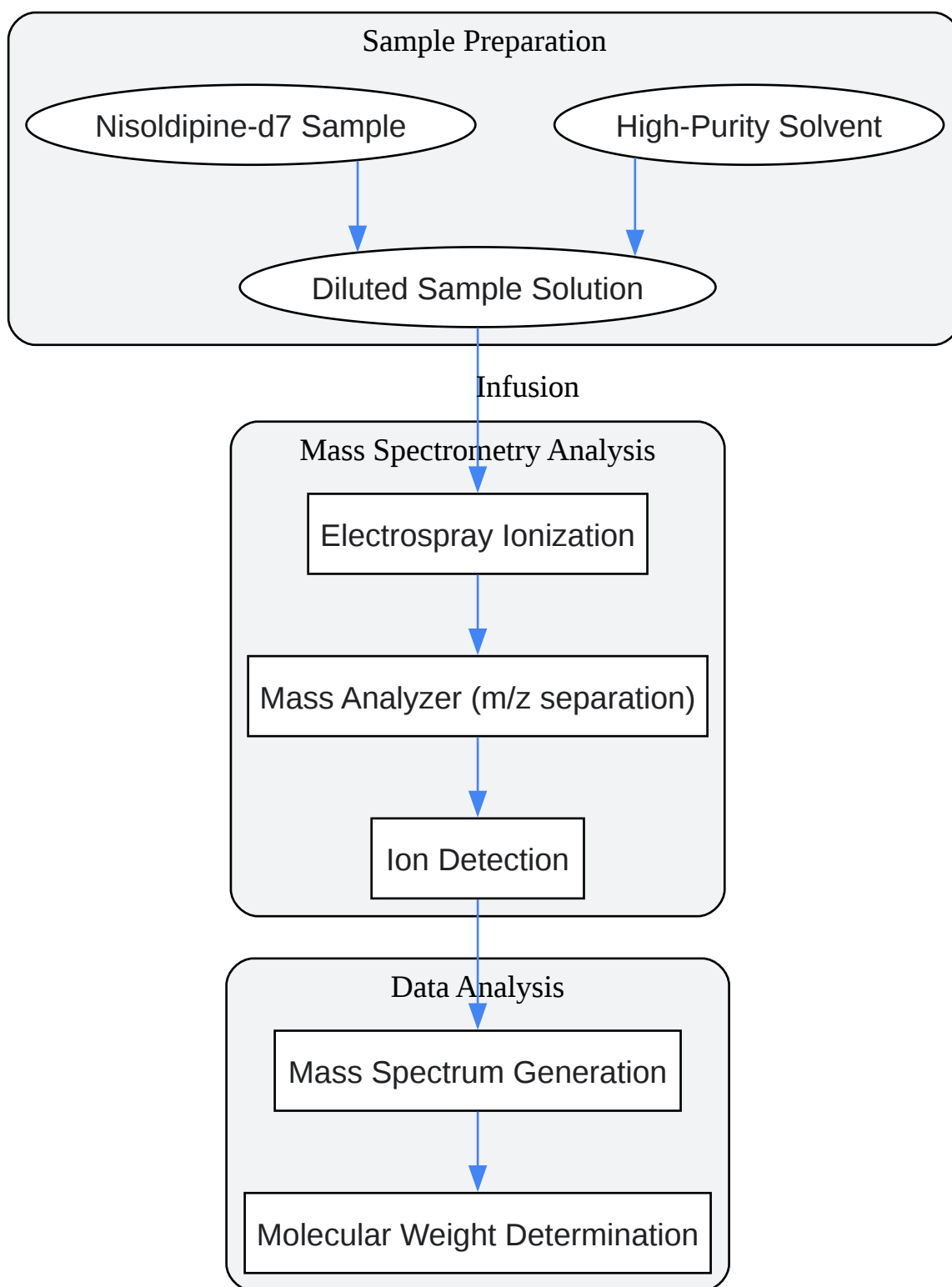
- Sample Preparation:
 - Dissolve a small quantity of **Nisoldipine-d7** in a suitable solvent, such as chloroform or ethanol, to a final concentration of approximately 1 µg/mL.
 - The solvent should be of high purity (e.g., LC-MS grade) to minimize background interference.
 - The sample solution may be further diluted with a solvent mixture that promotes efficient ionization, such as methanol or acetonitrile with a small percentage of formic acid.
- Instrument Calibration:
 - Calibrate the mass spectrometer using a standard calibration solution with known mass-to-charge (m/z) values across the desired mass range. This ensures high mass accuracy.
- Sample Infusion and Ionization:
 - Introduce the sample solution into the ESI source at a constant flow rate using a syringe pump.
 - A high voltage is applied to the tip of the infusion needle, causing the sample to form a fine spray of charged droplets.
 - As the solvent evaporates from the droplets, the analyte molecules are released as gas-phase ions.

- Mass Analysis:
 - The generated ions are guided into the mass analyzer (e.g., Time-of-Flight (TOF), Quadrupole, or Ion Trap).
 - The analyzer separates the ions based on their mass-to-charge (m/z) ratio.
- Detection and Data Processing:
 - The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z .
 - The molecular weight of the compound is determined from the m/z of the most abundant ion, which typically corresponds to the protonated molecule $[M+H]^+$ in positive ion mode.

Visualizations

Experimental Workflow for Molecular Weight Determination

The following diagram illustrates the typical workflow for determining the molecular weight of a compound using mass spectrometry.

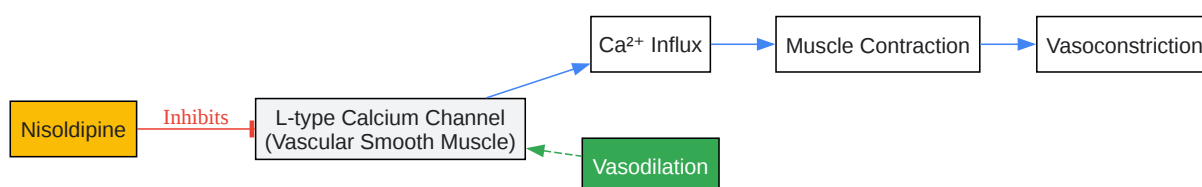


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Workflow for Molecular Weight Determination by ESI-MS.

Signaling Pathway: Mechanism of Action of Nisoldipine

Nisoldipine is a dihydropyridine calcium channel blocker.[3] Its primary mechanism of action involves the inhibition of L-type calcium channels in vascular smooth muscle cells.[1][3] This blockage prevents the influx of calcium ions, leading to vasodilation and a reduction in blood pressure.[1][2][7]



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Simplified signaling pathway of Nisoldipine's mechanism of action.

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